

Personal protective equipment for handling FiVe1

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Compound of Interest

Compound Name: FiVe1

Cat. No.: B15583851

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Essential Safety and Handling Guide for FiVe1

For Immediate Use by Laboratory Personnel

This document provides crucial safety and logistical information for the handling of **FiVe1**, a vimentin-binding small molecule inhibitor used in cancer research. All personnel must review and understand this guidance before working with this compound.

Compound Information

Identifier	Value
IUPAC Name	8-Chloro-4-(4-(3-chlorophenyl)piperazin-1-yl)cinnoline[1]
CAS Number	932359-76-7
Chemical Formula	C ₁₈ H ₁₆ Cl ₂ N ₄
Molecular Weight	359.25 g/mol
Appearance	Solid powder[1]
Solubility	Soluble in DMSO[1]

Hazard Identification and Personal Protective Equipment (PPE)

FiVe1 is a bioactive small molecule with potential health risks. Due to the absence of a specific Safety Data Sheet (SDS), a conservative approach based on its chemical structure (a chlorinated aromatic compound with a piperazine moiety) and its common solvent (DMSO) is mandatory.

Potential Hazards:

- Skin and Eye Irritation/Corrosion: The piperazine component suggests **FiVe1** may cause skin burns and serious eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory and Skin Sensitization: May cause allergic skin reactions or asthma-like symptoms if inhaled.[\[2\]](#)[\[4\]](#)
- Enhanced Absorption: When dissolved in Dimethyl Sulfoxide (DMSO), **FiVe1**'s absorption through the skin is likely enhanced, potentially increasing systemic exposure and toxicity.[\[5\]](#)
- Unknown Toxicity: As a research compound, the full toxicological profile of **FiVe1** is unknown.

Required Personal Protective Equipment (PPE)

Protection Type	Specification	Reasoning
Hand Protection	Double-gloving with chemical-resistant gloves (e.g., nitrile or neoprene).	To protect against direct contact and potential degradation of the outer glove by DMSO.
Eye Protection	Chemical splash goggles or a full-face shield.	To protect eyes from splashes of both the powder and its solutions. ^[5]
Body Protection	A fully buttoned laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood.	To prevent inhalation of the powder and aerosols from solutions. ^[6]

Operational Plan: Handling and Storage

Handling FiVe1 Powder:

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the work area is clean and uncluttered. Assemble all necessary equipment.
- **Weighing:** Conduct all weighing of **FiVe1** powder within the chemical fume hood to minimize inhalation risk.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling, even if gloves were worn.

Preparing FiVe1 Solutions in DMSO:

- **Solvent Handling:** DMSO is a combustible liquid and should be kept away from heat and ignition sources.^[7]
- **Dissolving FiVe1:** Add the DMSO to the weighed **FiVe1** powder slowly and carefully within the fume hood.

- Labeling: Clearly label all solutions with the compound name, concentration, solvent, date, and appropriate hazard symbols.

Storage:

- **FiVe1** Powder: Store in a tightly sealed container in a cool, dry, and dark place.[\[1\]](#)
- **FiVe1** in DMSO Stock Solutions: Store in tightly sealed vials at -20°C for long-term storage.
[\[1\]](#)

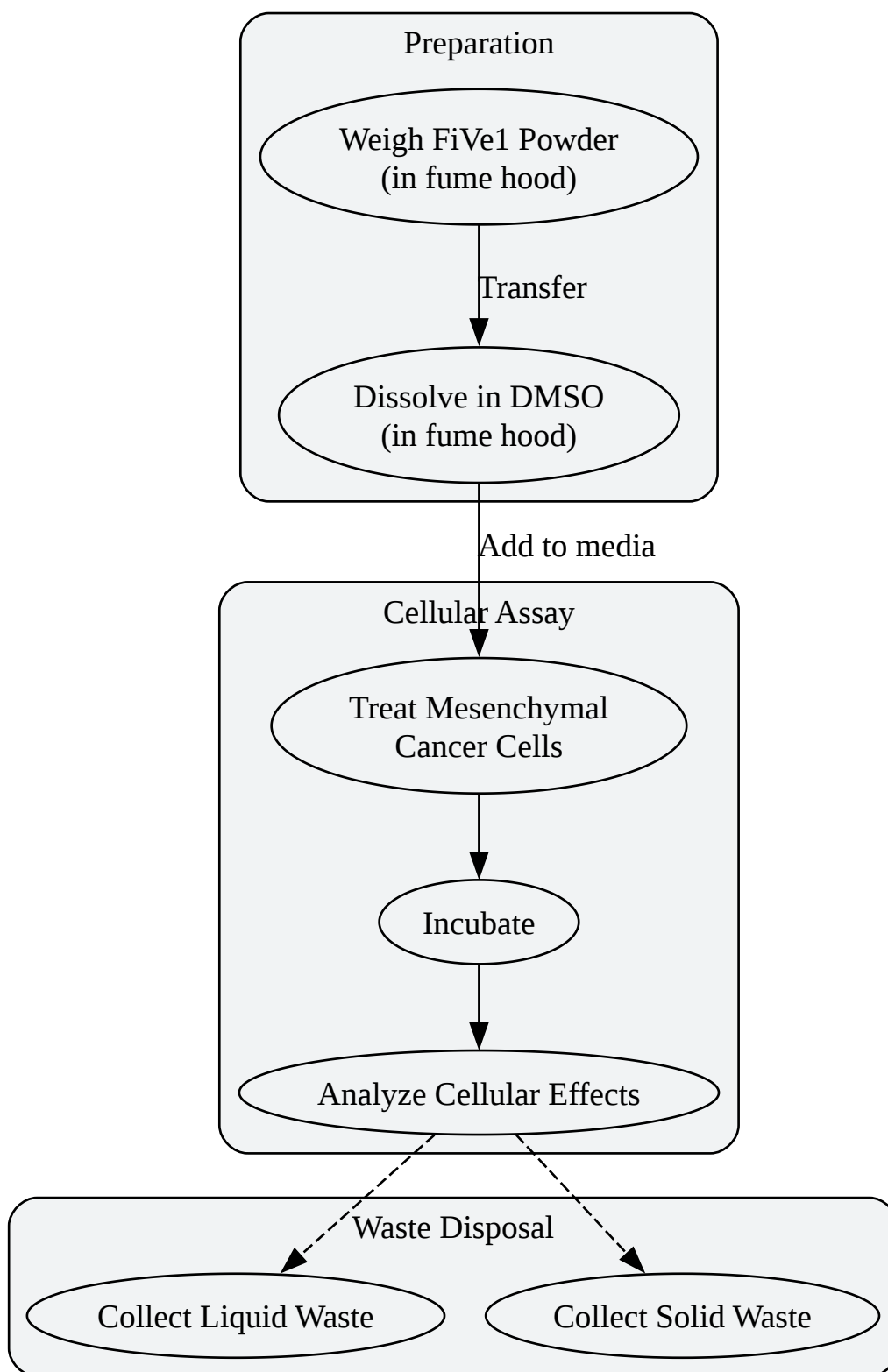
Disposal Plan

All waste containing **FiVe1** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect all contaminated solid waste (e.g., pipette tips, tubes, gloves) in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Collect all liquid waste containing FiVe1 and DMSO in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
Contaminated Clothing	Remove and launder contaminated clothing separately before reuse.

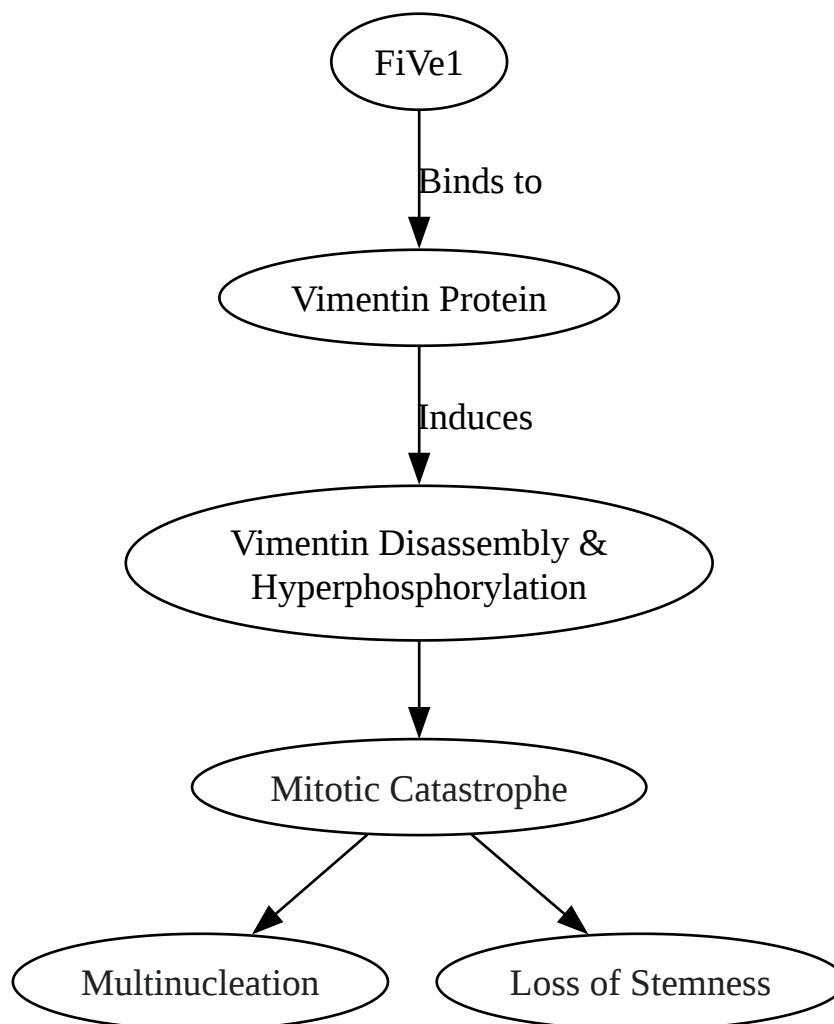
Experimental Workflow and Mechanism of Action

FiVe1 selectively inhibits the growth of mesenchymal cancer cells by targeting the protein vimentin. This leads to a cascade of events culminating in mitotic catastrophe.



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FiVe1 functions by directly binding to vimentin, which disrupts its normal function during cell division, leading to mitotic catastrophe in cancer cells.



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References

- 1. medkoo.com [medkoo.com]

- 2. echemi.com [echemi.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. nbinno.com [nbinno.com]
- 6. marquette.edu [marquette.edu]
- 7. depts.washington.edu [depts.washington.edu]
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